

Technical Guide: Structure-Activity Relationship (SAR) of 6-Bromoindazole Derivatives

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Compound of Interest

Compound Name: 6-Bromo-1-methyl-3-(trifluoromethyl)-1H-indazole

Cat. No.: B8012415

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Executive Summary: The 6-Bromoindazole "Pivot"

The 6-bromoindazole scaffold is not merely a structural motif; it is a chemical pivot. In modern drug discovery, particularly for kinase inhibitors (PLK4, JNK, VEGFR), the C6-bromine atom serves two distinct functions:

- **Synthetic Handle:** It is a high-fidelity site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing the extension of the molecule into the solvent-exposed regions of the ATP-binding pocket.
- **Halogen Bond Donor:** In specific antibacterial applications (e.g., Cystathionine γ -lyase inhibition), the bromine atom itself is retained to engage in critical halogen-bonding interactions with carbonyl backbone residues.

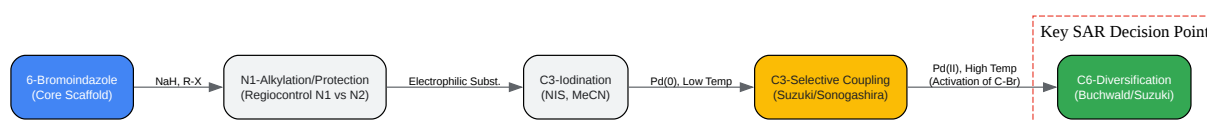
This guide dissects the SAR of this scaffold, moving from the core reactivity to specific biological case studies.

Synthetic Architecture & Functionalization

To understand the SAR, one must first master the synthetic accessibility. The 6-bromoindazole core allows for orthogonal functionalization at N1, C3, and C6.

Orthogonal Functionalization Workflow

The following diagram illustrates the standard "Cut-and-Sew" approach used to generate libraries from 6-bromoindazole.



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Figure 1: Orthogonal synthetic workflow for 6-bromoindazole. Note the reactivity hierarchy: C3-I > C6-Br, allowing sequential Pd-catalyzed couplings.

SAR Analysis: The Indazole Vector Map

The biological activity of 6-bromoindazole derivatives is governed by substitutions at three critical vectors.

Position 6 (The "Warhead" Vector)

This is the most critical position for kinase selectivity.

- Mechanism: The 6-position projects vectors out of the ATP-binding hinge region towards the solvent front.
- SAR Insight:
 - Aryl/Heteroaryl Extension: Replacing 6-Br with bulky heteroaromatics (e.g., indolin-2-ones, benzenesulfonamides) drastically increases potency against PLK4. The rigid linker restricts the conformation, locking the inhibitor into the active site.

- Halogen Retention: For Cystathionine

-lyase (CGL) inhibition, retaining the 6-Br is superior to de-halogenation. The Br atom fills a hydrophobic pocket and forms a halogen bond with the enzyme backbone.

Position 3 (The "Hinge" Binder)

- Mechanism: Substituents here often interact with the gatekeeper residue or the ribose-binding pocket.
- SAR Insight:
 - Small Lipophilic Groups (Me, Et): Enhance metabolic stability but may reduce water solubility.
 - Amides/Ureas: Introduction of H-bond donors/acceptors at C3 often improves selectivity for JNK3 over p38 MAP kinase by exploiting subtle differences in the gatekeeper region.

Position 1 (The Solubilizer)

- Mechanism: The N1 nitrogen is usually alkylated to prevent glucuronidation and improve lipophilicity/permeability.
- SAR Insight:
 - Methyl/Ethyl: Standard capping groups.
 - Aminoalkyl chains: Essential for solubility in aqueous media. For PLK4 inhibitors, a morpholine or piperazine tail at N1 (or attached via a linker) is often required for cellular potency (lowering IC50 from M to nM range).

Case Study: PLK4 Inhibition (Oncology)

Polo-like kinase 4 (PLK4) is a master regulator of centriole duplication.^{[1][2]} Overexpression leads to tumorigenesis. 6-bromoindazole derivatives have yielded nanomolar inhibitors like CFI-400945.

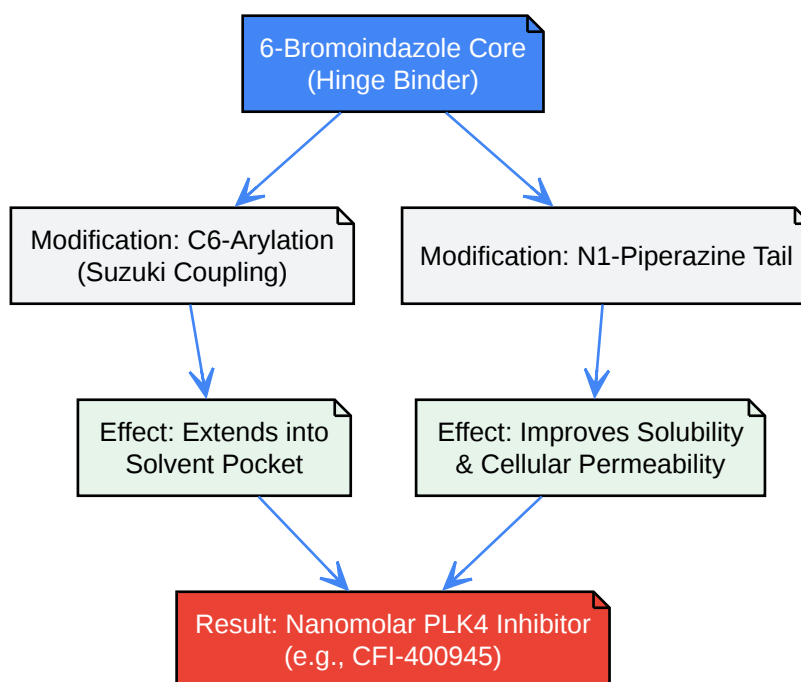
Comparative Potency Data

The table below demonstrates the SAR evolution from the 6-bromo core to the optimized lead.

Compound ID	Structure Description	Target	IC50 (Biochemical)	Mechanism of Improvement
6-Br-Ind	6-Bromo-1H-indazole (Core)	PLK4	> 10 M	Weak hinge binder; lacks solvent interaction.
Int-A	6-Bromo-3-iodo-1H-indazole	PLK4	> 5 M	Dual halogenation adds lipophilicity but no specific interactions.
CFI-Lead	6-(2,6-dichloroaryl)-indazole	PLK4	12 nM	Suzuki Coupling: Aryl group at C6 engages hydrophobic pocket II.
CFI-400945	Indazole-spiro-cyclopropane	PLK4	2.8 nM	Rigidification: Linker optimization locks bio-active conformation.

Table 1: Evolution of potency. Note the dramatic shift when the 6-Br "handle" is utilized to couple an aryl moiety.

Structural Logic Diagram



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Figure 2: SAR logic flow for transforming the 6-bromo scaffold into a PLK4 inhibitor.

Experimental Protocols

Protocol: Regioselective Synthesis of 1-Methyl-6-bromoindazole

Context: N1-alkylation is the first step in most SAR campaigns. N1 vs N2 selectivity is temperature and base dependent. This protocol favors the thermodynamically stable N1 isomer.

Reagents:

- 6-Bromoindazole (1.0 eq)[3][4]
- NaH (60% dispersion in oil, 1.2 eq)
- Methyl Iodide (1.1 eq)
- Anhydrous THF (0.1 M)

Methodology:

- Activation: Charge a flame-dried round-bottom flask with NaH and anhydrous THF under atmosphere. Cool to 0°C.
- Deprotonation: Add 6-Bromoindazole solution (in THF) dropwise over 15 minutes.
Observation: Evolution of gas. Stir at 0°C for 30 mins, then warm to RT for 30 mins to ensure complete anion formation.
- Alkylation: Cool back to 0°C. Add Methyl Iodide dropwise.
- Reaction: Allow to warm to RT and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1). The N1 isomer (higher) typically predominates over N2.
- Workup: Quench with sat.
. Extract with EtOAc (3x). Wash combined organics with brine, dry over .
- Purification: Flash column chromatography (Gradient 0-20% EtOAc in Hexanes).

Protocol: PLK4 Kinase Assay (Biochemical Validation)

Context: To validate the SAR of newly synthesized derivatives.

System: LanthaScreen™ Eu Kinase Binding Assay (TR-FRET). Reagents:

- PLK4 Kinase (Invitrogen)
- Alexa Fluor™ 647 Tracer
- Eu-anti-GST Antibody
- Test Compounds (DMSO stock)

Workflow:

- Preparation: Dilute compounds in kinase buffer (50 mM HEPES pH 7.5, 10 mM , 1 mM EGTA, 0.01% Brij-35).
- Incubation: Mix 5
L of compound + 5
L of kinase/antibody mixture + 5
L of Tracer.
- Equilibrium: Incubate at Room Temperature for 60 minutes in the dark.
- Detection: Read fluorescence on a plate reader (Excitation: 340 nm; Emission: 665 nm & 615 nm).
- Analysis: Calculate TR-FRET ratio (665/615). Plot % Inhibition vs. Log[Concentration] to determine IC₅₀.

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